

2,3-Thiophenedicarboxaldehyde CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Thiophenedicarboxaldehyde

Cat. No.: B186593

[Get Quote](#)

An In-depth Technical Guide to 2,3-Thiophenedicarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Thiophenedicarboxaldehyde**, a versatile heterocyclic aldehyde crucial for advanced organic synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications, with a particular focus on its utility in pharmaceutical research and development.

Core Compound Data

2,3-Thiophenedicarboxaldehyde is a key building block in the synthesis of a wide array of complex organic molecules. Its unique structure, featuring a thiophene ring functionalized with two adjacent aldehyde groups, allows for diverse chemical transformations.

Property	Value	Citations
CAS Number	932-41-2	[1]
Molecular Weight	140.16 g/mol	[1]
Molecular Formula	C ₆ H ₄ O ₂ S	[1]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	77 - 81 °C	[1]
Boiling Point	134 °C at 22 mmHg	[1]
Purity	≥ 98% (GC)	[1]

Synthesis of 2,3-Thiophenedicarboxaldehyde: An Experimental Protocol

The synthesis of **2,3-Thiophenedicarboxaldehyde** can be achieved through a two-step process starting from 2,3-dimethylthiophene. The following protocol is adapted from established synthetic methods.[2][3]

Step 1: Synthesis of 2,3-Bis(bromomethyl)thiophene

Materials:

- 2,3-Dimethylthiophene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO)
- Carbon tetrachloride (CCl₄) or Chloroform (CHCl₃)
- Saturated sodium bicarbonate solution
- Brine solution

- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,3-dimethylthiophene (0.1 mol) in carbon tetrachloride (200 mL).^[3]
- Add N-bromosuccinimide (0.2 mol) and a catalytic amount of benzoyl peroxide to the solution.^[3]
- Heat the mixture to reflux and stir vigorously for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).^[3]
- After the reaction is complete, cool the mixture to room temperature and filter off the succinimide byproduct.^[3]
- Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.^[3]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.^[3]
- Purify the crude 2,3-bis(bromomethyl)thiophene by vacuum distillation.^[3]

Step 2: Synthesis of 2,3-Thiophenedicarboxaldehyde (Sommelet Reaction)

Materials:

- 2,3-Bis(bromomethyl)thiophene (from Step 1)
- Hexamethylenetetramine
- Chloroform (CHCl_3)
- Hydrochloric acid (HCl)

Procedure:

- Dissolve 2,3-bis(bromomethyl)thiophene (0.05 mol) in chloroform (150 mL) in a round-bottom flask.[3]
- Add hexamethylenetetramine (0.11 mol) to the solution.[3]
- Heat the mixture to reflux for 3-4 hours.[3]
- After cooling, the resulting salt is hydrolyzed by adding water and acidifying with hydrochloric acid.[2]
- The organic layer is separated, washed, dried, and the solvent is evaporated.[2]
- The crude **2,3-Thiophenedicarboxaldehyde** is purified by column chromatography using petroleum ether as the eluent to yield the final product.[2]

Applications in Research and Development

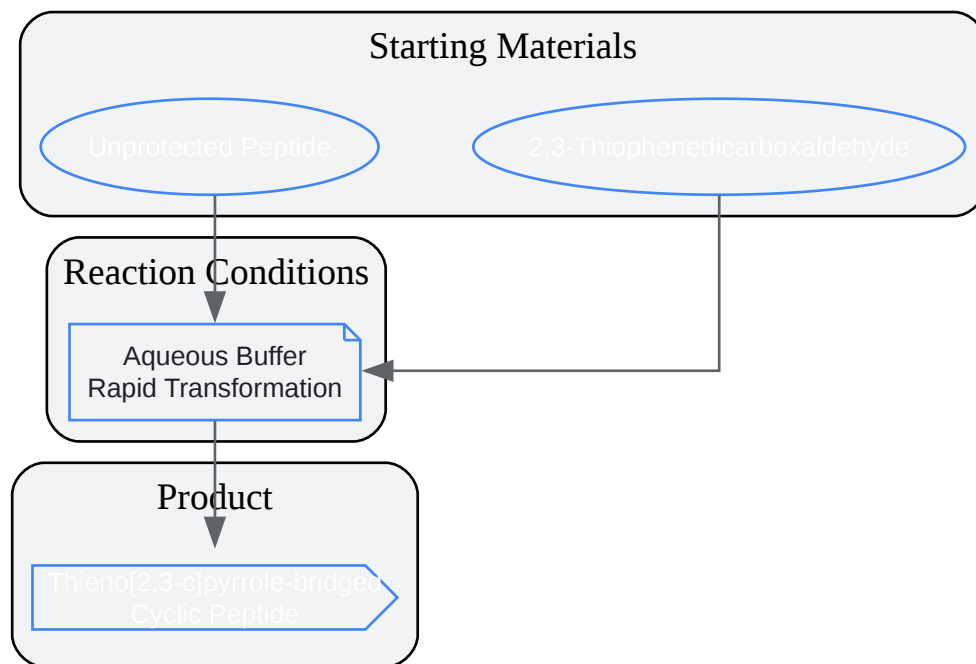
2,3-Thiophenedicarboxaldehyde is a valuable intermediate in several areas of chemical and pharmaceutical research.

- **Organic Synthesis:** It serves as a versatile precursor for the synthesis of various heterocyclic compounds through condensation and cyclization reactions.[1]
- **Materials Science:** The compound is utilized in the development of conductive polymers and other electronic materials due to the electronic properties of the thiophene ring.[1]
- **Fluorescent Dyes:** It is a building block for novel fluorescent dyes used in biological imaging and diagnostics.[1]
- **Pharmaceutical Development:** Its unique structure is incorporated into the design of potential therapeutic agents.[1] A notable application is in the chemoselective cyclization of unprotected peptides.[4]

Experimental Workflow: Peptide Cyclization

A key application of **2,3-Thiophenedicarboxaldehyde** in drug development is its use in the cyclization of peptides. This process is highly chemoselective, reacting specifically with a

primary amine (from a lysine side chain or the peptide's N-terminus) and a thiol (from a cysteine side chain) to create a stable, bridged cyclic peptide.[4]



[Click to download full resolution via product page](#)

Caption: Workflow for the chemoselective cyclization of peptides using **2,3-Thiophenedicarboxaldehyde**.

This reaction's specificity and efficiency in aqueous buffers make it a powerful tool for creating structurally constrained peptides, which are of great interest in drug discovery for their enhanced stability and binding affinity.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. CN102627626A - Preparation method of 2, 3-thiophenedicarboxaldehyde - Google Patents [patents.google.com]
- 3. benchchem.com [benchchem.com]
- 4. Thiophene-2,3-Dialdehyde Enables Chemoselective Cyclization on Unprotected Peptides, Proteins, and Phage Displayed Peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,3-Thiophenedicarboxaldehyde CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186593#2-3-thiophenedicarboxaldehyde-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com